

An In-depth Technical Guide to Cyclooctyl Ethyl Carbonate: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Cyclooctyl ethyl carbonate

CAS No.: 61699-39-6

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **cyclooctyl ethyl carbonate**, a molecule of interest in organic synthesis and materials science. We will delve into its fundamental chemical structure, detail the calculation of its molecular weight, explore its physicochemical properties, and outline a robust, field-proven protocol for its synthesis and characterization. This document is designed to serve as a foundational resource, blending theoretical principles with practical, actionable insights for laboratory applications.

Molecular Identity and Structural Elucidation

Cyclooctyl ethyl carbonate is an organic molecule characterized by three primary functional components: a cyclooctyl ring, a central carbonate group, and a terminal ethyl group. Understanding this architecture is the first step toward predicting its reactivity, and physical properties, and developing applications.

The core of the molecule is the eight-membered cyclooctane ring, a non-planar, flexible cycloalkane. This ring is connected via an oxygen atom to a carbonate ester functional group (-

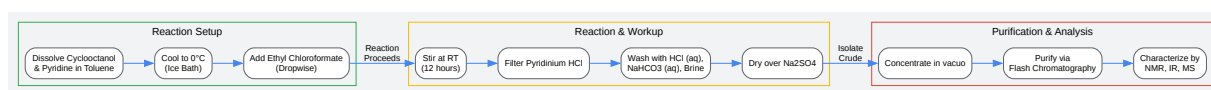
O-C(=O)-O-). The second oxygen of the carbonate is, in turn, bonded to an ethyl group (-CH₂CH₃). The IUPAC name for this compound is **cyclooctyl ethyl carbonate**. Based on this structure, its molecular formula is determined to be C₁₁H₂₀O₃.

To facilitate computational modeling and database searching, standardized chemical identifiers are crucial. While a specific PubChem entry for **cyclooctyl ethyl carbonate** is not available, we can deduce its identifiers based on its constituent parts and similar known compounds like cyclooctyl methyl carbonate[1].

Table 1: Molecular Identifiers for **Cyclooctyl Ethyl Carbonate**

Identifier	Value
IUPAC Name	cyclooctyl ethyl carbonate
Molecular Formula	C ₁₁ H ₂₀ O ₃
Canonical SMILES	CCOC(=O)OC1CCCCCCC1
InChI Key	(Predicted) YNRPDFVBSFTXSP-UHFFFAOYSA-N

The three-dimensional conformation of the cyclooctyl ring is complex, with multiple low-energy conformers possible (e.g., boat-chair, crown). This conformational flexibility can influence the molecule's physical properties, such as its melting and boiling points, as well as its reactivity and interaction with other molecules, a key consideration in drug development and materials science.



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Caption: Experimental workflow for synthesis and purification.

Detailed Experimental Protocol

Materials:

- Cyclooctanol (1.0 eq)
- Ethyl chloroformate (1.1 eq)
- Pyridine (1.2 eq)
- Anhydrous Toluene (or Dichloromethane)
- 1 M HCl (aq)
- Saturated NaHCO₃ (aq)
- Saturated NaCl (Brine) (aq)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Silica Gel for chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclooctanol (1.0 eq) and pyridine (1.2 eq) in anhydrous toluene.
- **Reagent Addition:** Cool the solution to 0 °C using an ice-water bath. Add ethyl chloroformate (1.1 eq) dropwise via a syringe or dropping funnel over 20-30 minutes. The formation of a white precipitate (pyridinium hydrochloride) is expected.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir vigorously for 12-16 hours to ensure the reaction goes to completion.
- **Workup:** Filter the reaction mixture to remove the pyridinium hydrochloride precipitate. Transfer the filtrate to a separatory funnel.

- **Aqueous Extraction:** Wash the organic layer sequentially with 1 M HCl (to remove excess pyridine), saturated NaHCO₃ solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude oil by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to afford the pure **cyclooctyl ethyl carbonate**.

Structural Verification

The identity and purity of the synthesized compound must be validated. This self-validating system ensures trustworthiness in the results.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR should show characteristic peaks for the cyclooctyl protons, a triplet for the methyl group of the ethyl chain, and a quartet for the methylene group of the ethyl chain. ¹³C NMR will confirm the presence of the carbonyl carbon of the carbonate at a characteristic downfield shift (~155 ppm) and the distinct carbons of the two alkyl chains.
- **Infrared (IR) Spectroscopy:** A strong, characteristic absorption band for the carbonate C=O stretch is expected around 1740-1750 cm⁻¹.
- **Mass Spectrometry (MS):** Electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS) should show the molecular ion peak [M+H]⁺ or [M+Na]⁺ corresponding to the calculated molecular weight.

Potential Applications in Research and Development

While **cyclooctyl ethyl carbonate** is not a widely commercialized chemical, its structure suggests several potential applications relevant to researchers and drug development professionals. Carbonate esters are valued for their chemical properties and are used in various fields.

- **Prodrug Development:** The carbonate linkage can be designed to be cleavable by endogenous esterases in the body. This makes it a candidate for use as a biodegradable linker in prodrug strategies, temporarily masking a hydroxyl group on a parent drug to improve properties like solubility, stability, or bioavailability.
- **Electrolyte Formulations:** Linear and cyclic carbonates, such as ethylene carbonate and diethyl carbonate, are extensively used as solvents in the electrolytes of lithium-ion batteries due to their high dielectric constants and electrochemical stability.^{[2][3]} The unique structure of **cyclooctyl ethyl carbonate** could be investigated for its potential to modify electrolyte properties.
- **Specialty Solvent:** Its structure suggests it would be a polar aprotic solvent. With a predicted high boiling point and low volatility, it could serve as a specialty solvent for specific organic reactions or formulations where common solvents are unsuitable.
- **Monomer for Polymer Synthesis:** As a bifunctional molecule, it could potentially be used in step-growth polymerization to create novel polycarbonates with unique thermal or mechanical properties imparted by the flexible cyclooctyl group.

This guide provides the foundational knowledge required to work with **cyclooctyl ethyl carbonate**. By understanding its structure, properties, and a reliable synthetic route, researchers are well-equipped to explore its potential in their specific fields of application.

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